

Isonicotinoyl chloride hydrochloride CAS number 39178-35-3

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Compound of Interest

Compound Name: *Isonicotinoyl chloride hydrochloride*

Cat. No.: *B048175*

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Isonicotinoyl Chloride Hydrochloride: A Technical Guide

CAS Number: 39178-35-3

Overview

Isonicotinoyl chloride hydrochloride, also known as 4-pyridinecarbonyl chloride hydrochloride, is a white crystalline compound that serves as a critical heterocyclic building block in organic synthesis.[1] Due to its high reactivity, it is extensively utilized as a pharmaceutical and agrochemical intermediate, most notably in the synthesis of anti-tuberculosis agents.[2] This technical guide provides an in-depth summary of its properties, synthesis, reactivity, applications, and safety protocols for researchers, scientists, and professionals in drug development.

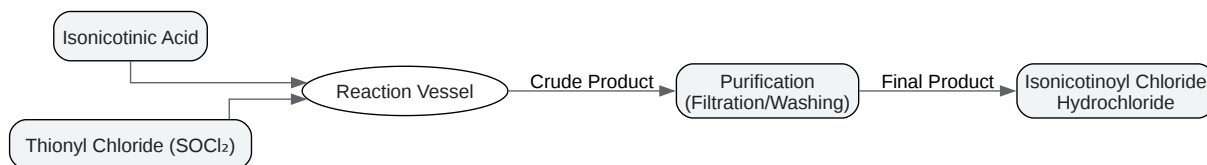
Physicochemical Properties

Isonicotinoyl chloride hydrochloride is a moisture-sensitive solid. Its key physical and chemical properties are summarized in the table below.

Property	Value	References
CAS Number	39178-35-3	[2][3]
Molecular Formula	C ₆ H ₄ ClNO · HCl	[2][3]
Molecular Weight	178.01 g/mol / 178.02 g/mol	[2][3]
Appearance	White to almost white or beige crystalline powder	[2][4]
Melting Point	159-162 °C	[2][5]
Solubility	Low solubility in water. Soluble in methanol (50 mg/mL), ethyl acetate, petroleum ether, and acetone.	[1][3][6]
Synonyms	Pyridine-4-carbonyl chloride hydrochloride, Isonicotinic acid chloride hydrochloride, 4-(Chloroformyl)pyridinium hydrochloride	[3]

Synthesis and Manufacturing

The most common laboratory and industrial method for preparing **isonicotinoyl chloride hydrochloride** involves the reaction of isonicotinic acid with a chlorinating agent, typically thionyl chloride (SOCl₂).^{[1][7]} The reaction converts the carboxylic acid group into a highly reactive acyl chloride.



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Caption: General workflow for the synthesis of **Isonicotinoyl Chloride Hydrochloride**.

Experimental Protocol: Synthesis from Isonicotinic Acid

The following protocol is a representative method for the synthesis of **isonicotinoyl chloride hydrochloride**.

Materials:

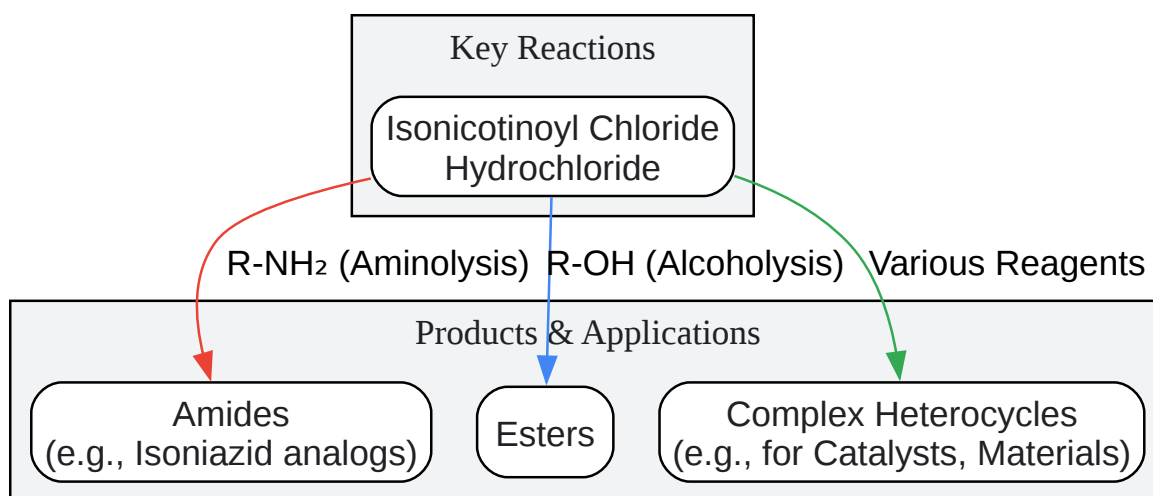
- Isonicotinic acid (1 mol, 123 g)
- Thionyl chloride (250 mL)
- Dry diethyl ether
- 1 L round-bottomed flask
- Condenser with calcium chloride drying tube
- Ice bath
- Oil bath

Procedure:

- Place 123 g (1 mol) of isonicotinic acid into a 1 L round-bottomed flask equipped with a condenser and a calcium chloride drying tube.[\[2\]](#)
- While cooling the flask in an ice bath, add 250 mL of thionyl chloride all at once. An exothermic reaction will occur, lasting approximately ten minutes.[\[2\]](#)
- After the initial reaction subsides, heat the mixture to reflux using an oil bath for 1.5 hours.[\[2\]](#)
- Once the reflux is complete, remove the excess thionyl chloride under vacuum.[\[2\]](#)
- To the resulting crystalline residue, add 100 mL of dry diethyl ether and stir the mixture.[\[2\]](#)
- Filter the white precipitate that forms, wash it again with 50 mL of diethyl ether, and dry the solid to yield **isonicotinoyl chloride hydrochloride**.[\[2\]](#)

Chemical Reactivity and Applications

As a highly reactive acylating agent, **isonicotinoyl chloride hydrochloride** is a versatile intermediate in organic chemistry and drug discovery.[1] Its primary function is to introduce the isonicotinoyl moiety into various molecules.



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Caption: Principal reaction pathways for **Isonicotinoyl Chloride Hydrochloride**.

Key Applications:

- **Pharmaceutical Synthesis:** It is a crucial intermediate for producing isonicotinic acid derivatives, which are fundamental in the development of anti-tuberculosis drugs like isoniazid.[2][7] It is also used in synthesizing novel therapeutic agents, such as dual inhibitors of Aromatase/Aldosterone Synthase for breast cancer treatment.[8]
- **Agrochemical Development:** The compound plays a role in formulating more effective and environmentally considerate pesticides and herbicides.[2]
- **Organic and Materials Chemistry:** It is used to synthesize complex heterocyclic compounds, such as 7,16-diisonicotinoyltetraaza[9]annulene, which have applications in materials science and as catalysts.[2]

- Bioconjugation: Its reactivity is harnessed in bioconjugation processes, enabling the linkage of biomolecules to other molecules or surfaces, which is vital for drug delivery systems and diagnostics.[2]

Spectroscopic Data

The structural identity and purity of **isonicotinoyl chloride hydrochloride** are typically confirmed using standard spectroscopic techniques. While specific spectral data is not always publicly available, Certificates of Analysis from suppliers confirm that the material conforms to reference spectra obtained by NMR and IR spectroscopy.[4][5] Researchers can find spectral information in databases such as SpectraBase and ChemicalBook.[2]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to confirm the molecular structure, showing characteristic signals for the pyridine ring protons and carbons, as well as the carbonyl carbon.
- Infrared (IR) Spectroscopy: IR spectra are used to identify functional groups, with a strong absorption band expected for the C=O stretch of the acyl chloride group.

Safety and Handling

Isonicotinoyl chloride hydrochloride is a corrosive and moisture-sensitive material that requires careful handling.

Hazard Information	Details	References
GHS Pictogram	GHS05 (Corrosion)	[3]
Signal Word	Danger	[3]
Hazard Statements	H314: Causes severe skin burns and eye damage.	[3]
Precautionary Statements	P260: Do not breathe dusts or mists. P280: Wear protective gloves/protective clothing/eye protection/face protection. P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P405: Store locked up.	[3][5][9]

Handling and Storage:

- Handling: Use only in a chemical fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Avoid generating dust. Keep away from water and moisture, as it can hydrolyze.[7]
- Storage: Store in a cool, dry, and well-ventilated place.[1] Keep the container tightly closed and, for long-term storage, store under an inert gas like nitrogen.[5] A storage temperature of 2-8 °C is often recommended.[2]

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